

Ciprocinonide: A Technical Overview of an Unmarketed Corticosteroid

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Compound of Interest

Compound Name: Ciprocinonide

Cat. No.: B127664

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Abstract

Ciprocinonide (developmental code name RS-2386) is a synthetic glucocorticoid corticosteroid that, despite its synthesis and initial investigation, was never brought to market. [1][2][3] This document provides a comprehensive technical guide to the known chemical and physical properties of **Ciprocinonide**. Due to its undeveloped status, publicly available information regarding its specific pharmacological properties, detailed experimental protocols, and precise signaling pathways is limited. This guide consolidates the available data from chemical databases and presents a generalized overview of the expected biological context for a compound of this class.

Chemical Structure and Properties

Ciprocinonide, also known as fluocinolone acetonide cyclopropylcarboxylate, is a pregnane derivative. [1][2] Its chemical structure is characterized by a fluorinated steroid backbone, a feature common to many potent corticosteroids.

Chemical Identification

A summary of the key chemical identifiers for **Ciprocinonide** is provided in Table 1.

Identifier	Value	Reference
IUPAC Name	2- [(4aS,4bR,5S,6aS,6bS,9aR,10aS,10bS,12S)-4b,12-Difluoro-5-hydroxy-4a,6a,8,8-tetramethyl-2-oxo-2,4a,4b,5,6,6a,9a,10,10a,10b,11,12-dodecahydro-6bH-naphtho[2',1':4,5]indeno[1,2-d][1][3]dioxol-6b-yl]-2-oxoethyl cyclopropanecarboxylate	[1]
CAS Number	58524-83-7	[1][2]
Molecular Formula	C ₂₈ H ₃₄ F ₂ O ₇	[1][2]
SMILES	<chem>C[C@]12C--INVALID-LINK--(C)C)C(=O)COC(=O)C5CC5)C--INVALID-LINK--C=C[C@@]63C)F">C@@HO</chem>	[1]
InChI	InChI=1S/C28H34F2O7/c1-24(2)36-22-11-16-17-10-19(29)18-9-15(31)7-8-25(18,3)27(17,30)20(32)12-26(16,4)28(22,37-24)21(33)13-35-23(34)14-5-6-14/h7-9,14,16-17,19-20,22,32H,5-6,10-13H2,1-4H3/t16-,17-,19-,20-,22+,25-,26-,27-,28+/m0/s1	[1]
Synonyms	RS-2386, Fluocinolone acetonide 21-cyclopropylcarboxylate	[1][2]

Physicochemical Properties

The physicochemical properties of **Ciprocinnonide** are largely based on computational predictions due to the absence of extensive experimental data. These properties are summarized in Table 2.

Property	Value	Source
Molecular Weight	520.57 g/mol	[1]
XLogP3	3.6	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	7	[1]
Rotatable Bond Count	6	[1]
Topological Polar Surface Area	99.1 Å ²	[1]
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Not available	
pKa	Not available	

Pharmacological Profile (Inferred)

As a glucocorticoid corticosteroid, **Ciprocinnonide** is expected to exert its effects through mechanisms common to this class of drugs. However, specific data on the pharmacodynamics and pharmacokinetics of **Ciprocinnonide** are not publicly available.

Mechanism of Action

Glucocorticoids typically function by binding to the glucocorticoid receptor (GR) in the cytoplasm. This receptor-ligand complex then translocates to the nucleus, where it modulates gene expression. The primary actions are the upregulation of anti-inflammatory proteins and the downregulation of pro-inflammatory mediators such as cytokines and chemokines.

Pharmacodynamics and Pharmacokinetics

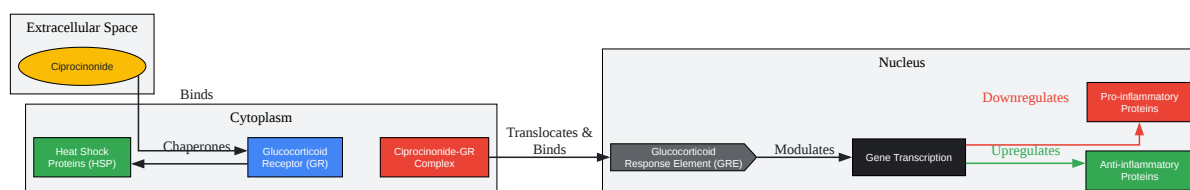
The pharmacodynamic and pharmacokinetic profiles of **Ciprocinonide** have not been characterized in the public domain. Research on related compounds suggests that the addition of the cyclopropylcarboxylate group at the 21-position may influence its potency, duration of action, and metabolic fate.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or analysis of **Ciprocinonide** are not readily available in scientific literature, likely due to its status as an unmarketed compound. Researchers interested in studying **Ciprocinonide** would need to develop and validate their own methodologies based on established principles of steroid chemistry and analysis.

Signaling Pathway

The following diagram illustrates the generalized signaling pathway of glucocorticoids, which is the presumed mechanism of action for **Ciprocinonide**.



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Caption: Generalized glucocorticoid signaling pathway.

Conclusion

Ciprocinonide remains an obscure member of the synthetic corticosteroid family. While its chemical structure and some basic properties are documented, a significant information gap

exists regarding its biological activity and therapeutic potential. This is a direct consequence of its failure to proceed through clinical development. For researchers in drug discovery, **Ciprocinnonide** may serve as a case study or a structural template for the design of novel corticosteroids with potentially improved therapeutic profiles. Further investigation into this and similar unmarketed compounds could yield valuable insights into structure-activity relationships within this important class of drugs.

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References

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